

An In-depth Technical Guide to 2-Bromo-2-methylpropan-1-amine Hydrobromide

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Compound of Interest

Compound Name: *2-Bromo-2-methylpropan-1-amine*
hbr

Cat. No.: *B2643529*

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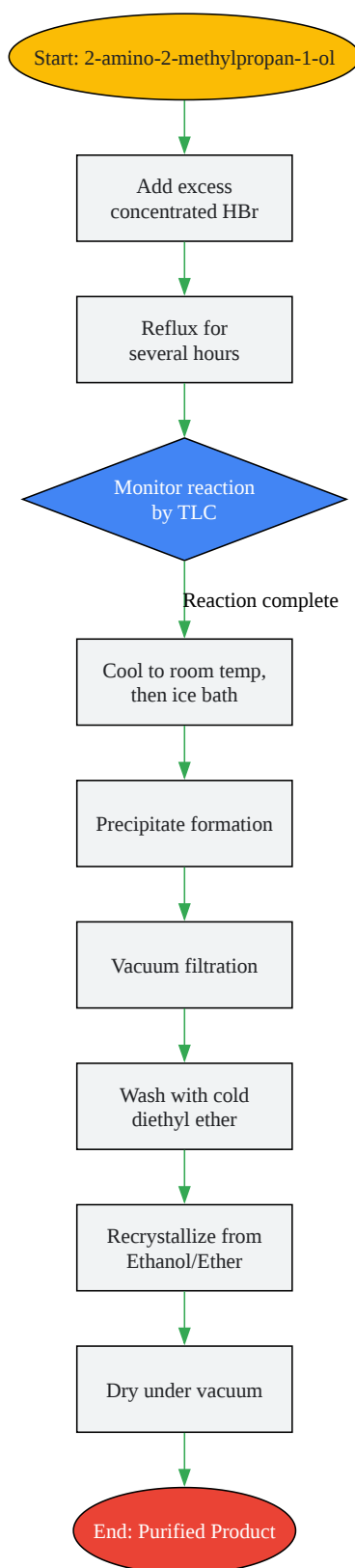
For Researchers, Scientists, and Drug Development Professionals

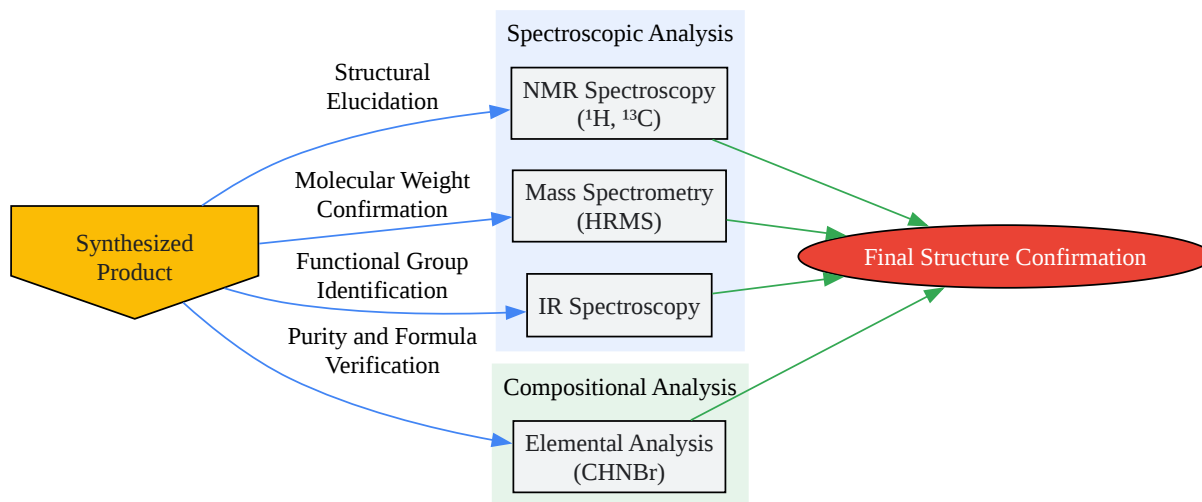
This technical guide provides a comprehensive overview of the molecular structure, properties, and analytical methodologies related to 2-Bromo-2-methylpropan-1-amine hydrobromide. Given the limited availability of specific experimental data in publicly accessible literature, this guide combines known information with established principles of organic chemistry and analytical science to serve as a valuable resource for professionals in research and development.

Molecular Structure and Properties

2-Bromo-2-methylpropan-1-amine hydrobromide is the hydrobromide salt of a primary amine. The structure features a quaternary carbon atom bonded to a bromine atom, two methyl groups, and a methylene group attached to the primary amine. The amine group is protonated by hydrobromic acid to form the ammonium salt.

Chemical Structure:





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